

Application Notes and Protocols: Intracerebroventricular Administration of CGP 35348

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Cgp 35949*

CAS No.: *111130-13-3*

Cat. No.: *B1668496*

[Get Quote](#)

A Technical Guide for Researchers and Drug Development Professionals

Author: Gemini, Senior Application Scientist

Abstract

This document provides a comprehensive, in-depth guide for the intracerebroventricular (ICV) injection of CGP 35348, a selective and centrally active GABA-B receptor antagonist. The protocol is designed for preclinical research in rodent models, offering a direct method to bypass the blood-brain barrier and investigate the central effects of GABA-B receptor modulation. This guide covers the scientific rationale, detailed surgical and injection procedures, drug preparation, and critical quality control steps to ensure experimental validity and reproducibility.

Introduction and Scientific Rationale

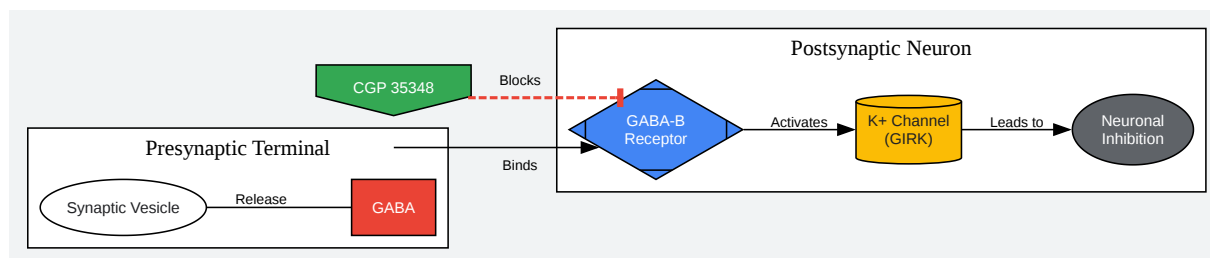
CGP 35348 is a selective antagonist of the γ -aminobutyric acid B (GABA-B) receptor, a G-protein coupled receptor that mediates the slow and prolonged inhibitory effects of GABA.[1] Unlike GABA-A receptors, which are ionotropic chloride channels, GABA-B receptors modulate neuronal activity by influencing potassium and calcium channels.[1] As a brain-penetrant antagonist, CGP 35348 is a valuable pharmacological tool for elucidating the role of the GABA-

B system in various physiological and pathological processes, including learning, memory, epilepsy, and feeding behavior.[2][3][4]

Intracerebroventricular (ICV) administration is the chosen route when a compound must act directly on the central nervous system (CNS) and either does not efficiently cross the blood-brain barrier or when peripheral effects need to be minimized.[4][5] By delivering CGP 35348 directly into the cerebrospinal fluid (CSF) of the lateral ventricles, the compound can be distributed throughout the ventricular system and diffuse into the brain parenchyma, allowing for widespread interaction with central GABA-B receptors.[6]

Mechanism of Action: GABA-B Receptor Antagonism

The diagram below illustrates the fundamental mechanism of CGP 35348. Under normal physiological conditions, GABA binds to the GABA-B receptor, leading to downstream signaling that typically results in neuronal hyperpolarization and inhibition. CGP 35348 competitively binds to the GABA-B receptor, preventing GABA from exerting its inhibitory effect.



[Click to download full resolution via product page](#)

Caption: CGP 35348 blocks GABA from binding to its postsynaptic GABA-B receptor.

Pre-procedural Planning and Preparation

Meticulous preparation is paramount for the success and reproducibility of ICV injection studies. This includes careful formulation of the injectate, selection of appropriate materials, and adherence to aseptic surgical techniques.[7][8]

Formulation of CGP 35348 Solution

Solubility and Vehicle Selection: CGP 35348 is readily soluble in water up to 100 mM.[9] The preferred vehicle for ICV injection is sterile artificial cerebrospinal fluid (aCSF), as it closely mimics the electrolyte composition and physiological properties of endogenous CSF.[10][11] Using sterile 0.9% saline is a simpler alternative, but aCSF is recommended for minimizing potential osmotic or ionic imbalances.

aCSF Preparation: A common method for preparing aCSF involves making two separate stock solutions that are mixed just before use to prevent precipitation.[10][11]

aCSF Component	Concentration (mM)	Amount for 1L (Solution A)	Amount for 1L (Solution B)
NaCl	125	7.30 g	-
KCl	2.5	0.186 g	-
MgCl ₂ ·6H ₂ O	1.3	0.264 g	-
NaHCO ₃	25	-	2.10 g
NaH ₂ PO ₄	1.25	0.15 g	-
D-Glucose	10	1.80 g	-
CaCl ₂ ·2H ₂ O	2.0	0.294 g	-

Protocol for aCSF Preparation:

- Prepare Solution A and Solution B separately using ultrapure water.
- Sterilize each solution by passing it through a 0.22 µm syringe filter.
- Store solutions at 4°C for up to 4 weeks.[10]
- On the day of the experiment, mix equal volumes of Solution A and Solution B.
- If preparing a bicarbonate-buffered aCSF, it should be continuously bubbled with 95% O₂ / 5% CO₂ to maintain a physiological pH of ~7.4.[11][12][13] For simple injections where pH

stability over time is less critical, a bicarbonate-free formulation can be used.[10]

CGP 35348 Dosing and Preparation:

- Calculate the required mass of CGP 35348 based on the desired final concentration and injection volume. Doses in the range of 5-10 µg per rat have been shown to be effective.[4][14]
- Dissolve the calculated mass of CGP 35348 (MW: 225.22 g/mol) in the final mixed aCSF or sterile saline.[9][15]
- Ensure the final solution is sterile-filtered through a 0.22 µm filter before loading into the injection syringe.

Materials and Equipment

All surgical instruments must be sterilized, typically by autoclaving.[7][8]

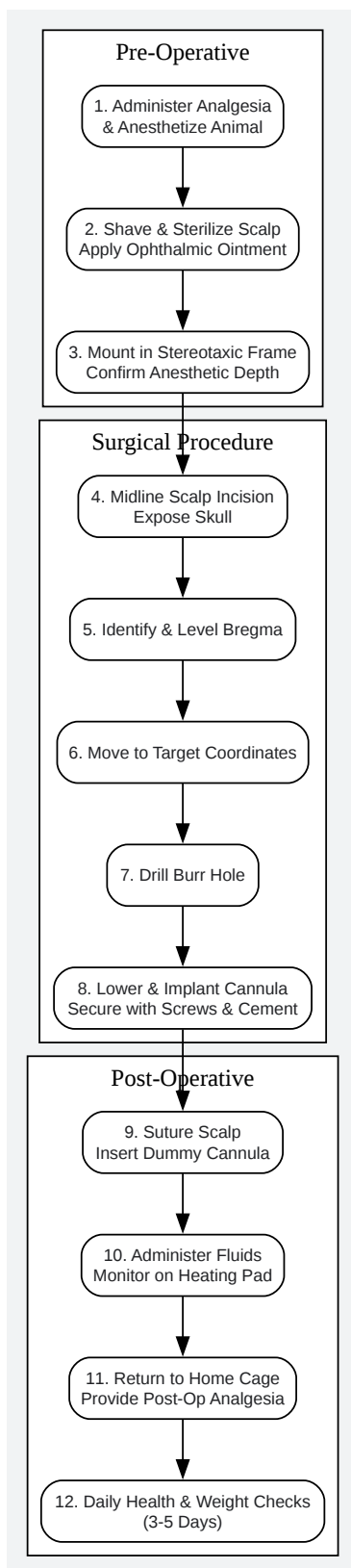
- Stereotaxic apparatus with rodent adaptors (e.g., ear bars, nose cone)
- Anesthesia system (e.g., isoflurane vaporizer)
- Heating pad with a rectal probe to maintain body temperature (37°C)
- Surgical drill with fine drill bits (e.g., 0.5-1.0 mm)
- Microinjection pump and Hamilton syringes (5 or 10 µL)
- Guide cannulas, internal injectors, and dummy cannulas (e.g., 26-gauge guide, 33-gauge injector)
- Surgical instruments: scalpel, forceps, small scissors, hemostats, wound clips or sutures
- Consumables: sterile cotton swabs, sterile gauze, 70% ethanol, povidone-iodine solution
- Dental cement and anchor screws
- Ophthalmic ointment to prevent corneal drying[16]

- Analgesics (e.g., buprenorphine, carprofen) and sterile saline or LRS for hydration[17]

Surgical Protocol: Stereotaxic Cannula Implantation

This section details the procedure for chronically implanting a guide cannula aimed at a lateral ventricle. This allows for repeated, minimally invasive injections in awake animals after a recovery period. All procedures must follow aseptic surgical techniques.[7][8][16]

Step-by-Step Surgical Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for stereotaxic cannula implantation surgery.

1. Anesthesia and Preparation:

- Administer pre-emptive analgesia as per your institution's approved protocol.[17]
- Anesthetize the animal using isoflurane (1-3% in oxygen) or an injectable cocktail.
- Once the animal is unresponsive to a toe-pinch reflex, apply ophthalmic ointment, shave the scalp, and secure the head in the stereotaxic frame.[7]
- Clean the surgical site by alternating between povidone-iodine and 70% ethanol three times. [8]

2. Craniotomy and Cannula Implantation:

- Make a midline incision on the scalp and retract the skin to expose the skull.
- Identify the skull landmark Bregma (the junction of the sagittal and coronal sutures).
- Level the skull by ensuring the dorsal-ventral (DV) coordinates are the same at Bregma and Lambda.
- Move the drill to the target coordinates for the lateral ventricle. These coordinates are relative to Bregma and vary by species, strain, age, and weight.[18]

Rodent Model	Antero-Posterior (AP)	Medio-Lateral (ML)	Dorso-Ventral (DV)	Source
Adult C57BL/6 Mouse	-0.5 mm	±1.1 mm	-2.5 mm	[6][19]
Adult Sprague-Dawley Rat	-1.2 mm	±1.5 mm	-4.0 mm	[20]
Adult Wistar Rat	-0.12 mm	±1.6 mm	-4.3 mm	[21]

Note: These are starting coordinates and must be empirically verified for your specific laboratory conditions.

- Carefully drill a burr hole through the skull, avoiding the underlying dura mater.
- Slowly lower the guide cannula to the target DV coordinate.[7]
- Secure the cannula assembly to the skull using dental cement, often anchored by 1-3 small bone screws placed nearby.

3. Post-Operative Care:

- Close the scalp incision with sutures or wound clips.[22] Insert a sterile dummy cannula into the guide to maintain patency.
- Remove the animal from the stereotaxic frame and place it in a clean recovery cage on a heating pad.
- Administer warmed subcutaneous fluids (e.g., 1 mL sterile saline for a mouse) to aid in hydration.[8][16][17]

- Monitor the animal until it is fully ambulatory before returning it to its home cage.[17]
- Provide post-operative analgesia for at least 48-72 hours and monitor the animal's weight and well-being daily.[17][23] Allow for a recovery period of 5-7 days before beginning injection experiments.

Protocol: Intracerebroventricular Injection

1. Habituation and Restraint:

- Handle the animals for several days leading up to the injection to minimize stress.
- On the day of injection, gently restrain the animal. For experienced handlers, this can often be done manually without anesthesia.

2. Injection Procedure:

- Remove the dummy cannula from the guide cannula.
- Insert the sterile internal injector, which should extend slightly beyond the tip of the guide cannula (e.g., 0.5-1.0 mm) to ensure delivery into the ventricle.[20]
- Connect the injector to the Hamilton syringe via tubing and begin the infusion using the microinjection pump.

Parameter	Recommendation	Rationale
Injection Volume	1-5 μ L	To avoid significant increases in intracranial pressure.
Infusion Rate	0.5-1.0 μ L/min	A slow rate prevents backflow and allows for diffusion.[22]

- After the infusion is complete, leave the injector in place for an additional 2-5 minutes to allow the solution to diffuse away from the injector tip and minimize backflow up the cannula track.[7][22]
- Slowly withdraw the injector and replace it with a clean dummy cannula.

- Return the animal to its home cage and begin behavioral observations according to the experimental design.

Validation and Controls

1. Vehicle Control:

- A critical control group involves injecting the vehicle (aCSF or saline) alone, following the exact same procedure. This ensures that any observed effects are due to CGP 35348 and not the injection procedure or vehicle itself.

2. Verification of Cannula Placement:

- At the end of the study, it is mandatory to verify the placement of the cannula.
- Method: Anesthetize the animal, perform an ICV injection of a visible dye (e.g., 1-2 μ L of Evans Blue or India Ink), and immediately perfuse the animal and extract the brain.[6]
- Confirmation: Section the brain coronally. Correct placement is confirmed by the presence of dye throughout the ventricular system.[6][24] Data from animals with incorrect placements should be excluded from the final analysis.[24]

References

- ALZET Osmotic Pumps. (n.d.). Preparation of Artificial CSF. Retrieved from [\[Link\]](#)
- Mendes, A., et al. (2020). NEW SCHEME FOR THE PREPARATION AND USE OF ARTIFICIAL CEREBROSPINAL FLUID. Journal of Physiology and Pharmacology, 71(6). Retrieved from [\[Link\]](#)
- PubMed. (2020). New scheme for the preparation and use of artificial cerebrospinal fluid. J Physiol Pharmacol. Retrieved from [\[Link\]](#)
- van den Broek, J., et al. (2012). Rodent Stereotaxic Surgery and Animal Welfare Outcome Improvements for Behavioral Neuroscience. Journal of Visualized Experiments, (59), 3539. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). aCSF Recipe and Preparation Guide. Retrieved from [\[Link\]](#)

- Spella, E., et al. (2012). Stereotactic coordinates for intracerebroventricular infusion after permanent focal cerebral ischemia in Wistar rats. BMC Neuroscience, 13, 7. Retrieved from [\[Link\]](#)
- University of Victoria. (2008). 1 X aCSF (Artificial Cerebrospinal Fluid). Retrieved from [\[Link\]](#)
- Direction des services vétérinaires. (n.d.). Stereotaxic surgery in rodents. Retrieved from [\[Link\]](#)
- Southwell, A. L., et al. (2013). Direct Intraventricular Delivery of Drugs to the Rodent Central Nervous System. Journal of Visualized Experiments, (75), 50326. Retrieved from [\[Link\]](#)
- Houpt Lab Wiki. (2022). ICV Cannulation. Retrieved from [\[Link\]](#)
- PubMed. (1993). The GABAB-receptor antagonist, CGP 35348, antagonises gamma-hydroxybutyrate- and baclofen-induced alterations in locomotor activity and forebrain dopamine levels in mice. Naunyn Schmiedebergs Arch Pharmacol. Retrieved from [\[Link\]](#)
- UC Berkeley Office of Laboratory Animal Care. (n.d.). Stereotaxic Compound Administration in Mice. Retrieved from [\[Link\]](#)
- UC Santa Barbara. (2010). Aseptic Rodent Surgery and Postoperative Care. Retrieved from [\[Link\]](#)
- Queen's University. (n.d.). Rodent Post-operative Care (Mice). Retrieved from [\[Link\]](#)
- University of Rochester. (n.d.). GUIDELINES FOR ASEPTIC RECOVERY SURGERY ON RODENTS. Retrieved from [\[Link\]](#)
- Ovid. (2004). The effects of intraperitoneal and intracerebroventricular administration of the GABAB receptor antagonist CGP 35348 on food intake in rats. European Journal of Pharmacology. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). CGP-35348. Retrieved from [\[Link\]](#)
- PubMed. (2012). Stereotaxic coordinates for intracerebroventricular infusion after permanent focal cerebral ischemia in Wistar rats. BMC Neurosci. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Histological verification of cannula placements. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Histological verification of cannula placement. Retrieved from [[Link](#)]
- PubMed. (2004). The effects of intraperitoneal and intracerebroventricular administration of the GABAB receptor antagonist CGP 35348 on food intake in rats. Eur J Pharmacol. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Histology. (a) Accurate unilateral lateral ventricle (ICV) cannula.... Retrieved from [[Link](#)]
- Southwell, A. L., et al. (2013). Direct Intraventricular Delivery of Drugs to the Rodent Central Nervous System. Journal of Visualized Experiments. Retrieved from [[Link](#)]
- ResearchGate. (2015). What are the stereotaxic coordinates for the lateral ventricle in the Sprague Dawley rats?. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Intracerebroventricular (icv) injection of GABAB-receptor antagonist.... Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Effects of intrahippocampal injection of CGP 35348 on BSR performance.... Retrieved from [[Link](#)]
- Journal of Animal and Plant Sciences. (n.d.). Intraperitoneal injection of gaba b receptor antagonist (cgp 35348) following neonatal brain damage affects the blood chemistry in albino mice. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. apexbt.com [apexbt.com]
- 2. medchemexpress.com [medchemexpress.com]

- [3. CGP 35348 | GABAB receptor antagonist | Hello Bio \[hellbio.com\]](#)
- [4. The effects of intraperitoneal and intracerebroventricular administration of the GABAB receptor antagonist CGP 35348 on food intake in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Stereotactic coordinates for intracerebroventricular infusion after permanent focal cerebral ischemia in Wistar rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Direct Intraventricular Delivery of Drugs to the Rodent Central Nervous System - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. dsv.ulaval.ca \[dsv.ulaval.ca\]](#)
- [8. research.ucsb.edu \[research.ucsb.edu\]](#)
- [9. CGP 35348, GABAB antagonist \(CAS 123690-79-9\) | Abcam \[abcam.com\]](#)
- [10. alzet.com \[alzet.com\]](#)
- [11. jpp.krakow.pl \[jpp.krakow.pl\]](#)
- [12. New scheme for the preparation and use of artificial cerebrospinal fluid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. scribd.com \[scribd.com\]](#)
- [14. ovid.com \[ovid.com\]](#)
- [15. rndsystems.com \[rndsystems.com\]](#)
- [16. urmc.rochester.edu \[urmc.rochester.edu\]](#)
- [17. Rodent Post-operative Care \(Mice\) | Animals in Science \[queensu.ca\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. bpb-us-e2.wpmucdn.com \[bpb-us-e2.wpmucdn.com\]](#)
- [20. ICV Cannulation - MagnetoWiki \[wiki.houptlab.org\]](#)
- [21. Stereotactic coordinates for intracerebroventricular infusion after permanent focal cerebral ischemia in Wistar rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. olac.berkeley.edu \[olac.berkeley.edu\]](#)
- [23. Rodent Stereotaxic Surgery and Animal Welfare Outcome Improvements for Behavioral Neuroscience - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [To cite this document: BenchChem. \[Application Notes and Protocols: Intracerebroventricular Administration of CGP 35348\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

[\[https://www.benchchem.com/product/b1668496#protocol-for-intracerebroventricular-injection-of-cgp-35949\]](https://www.benchchem.com/product/b1668496#protocol-for-intracerebroventricular-injection-of-cgp-35949)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com